

# HG-10-102-01 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: HG-10-102-01

Cat. No.: B15602763

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## Technical Support Center: HG-10-102-01

This technical support guide provides essential information on the solubility of **HG-10-102-01**, along with protocols and troubleshooting advice for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **HG-10-102-01**?

A1: The most commonly recommended solvent for dissolving **HG-10-102-01** is Dimethyl Sulfoxide (DMSO).<sup>[1][2][3][4][5][6][7]</sup>

Q2: What is the solubility of **HG-10-102-01** in DMSO and other common solvents?

A2: The solubility of **HG-10-102-01** can vary slightly between suppliers. A summary of reported solubility data is presented in the table below. It is important to note that using fresh, high-quality DMSO is recommended, as moisture-absorbing DMSO can reduce solubility.<sup>[5]</sup> For some solvents, sonication or gentle heating may be required to aid dissolution.<sup>[6][8]</sup>

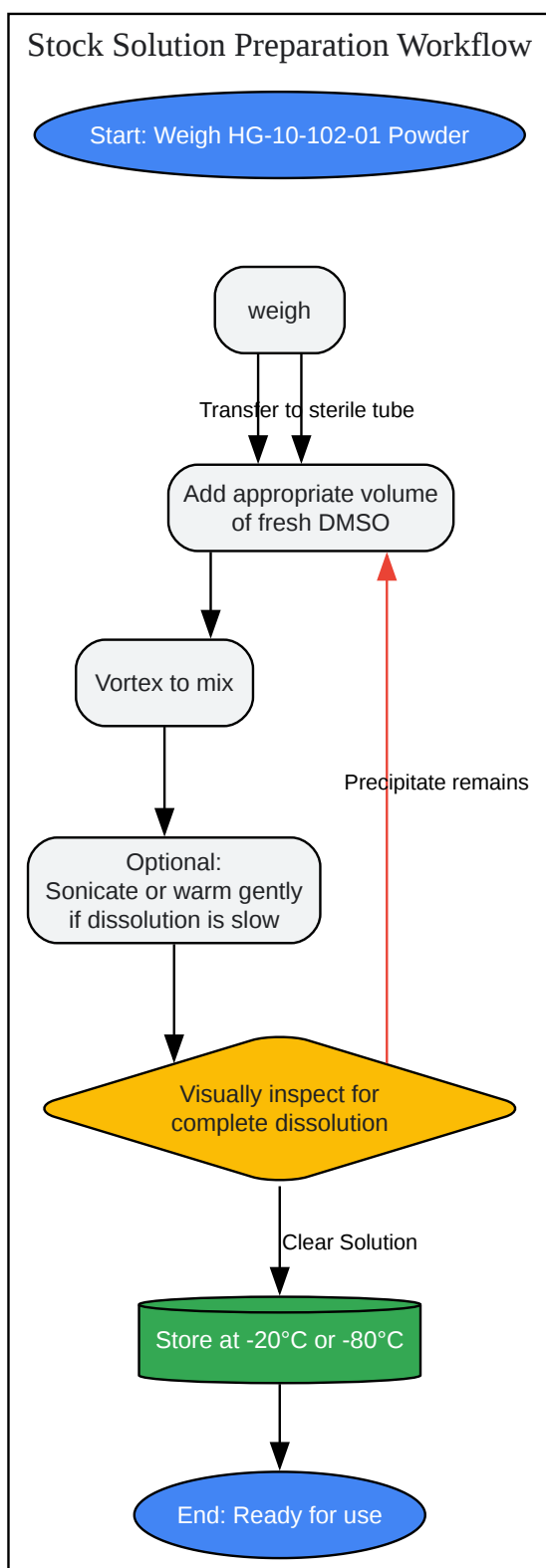
## Data Presentation: Solubility of HG-10-102-01

Solvent	Reported Solubility	Source
DMSO	100 mg/mL	Sigma-Aldrich[1]
≥18.9 mg/mL	RayBiotech[2]	
30 mg/mL	Cayman Chemical[3]	
76 mg/mL (201.14 mM)	Selleck Chemicals[5]	
50 mg/mL (132.33 mM)	TargetMol[6]	
DMF	10 mg/mL	Cayman Chemical[3]
Ethanol	0.3 mg/mL	Cayman Chemical[3]
5 mg/mL	Selleck Chemicals[5]	
≥7.64 mg/mL (with ultrasonic)	APExBIO[4]	
DMSO:PBS (pH 7.2) (1:4)	0.2 mg/mL	Cayman Chemical[3]
Water	Insoluble	Selleck Chemicals[5]

## Experimental Protocols

### Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a stock solution of **HG-10-102-01** in DMSO, a common starting point for further dilutions in aqueous media.



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Caption: Workflow for dissolving **HG-10-102-01** in DMSO.

### Protocol 2: Preparation of an In Vivo Formulation (Example 1)

This protocol, adapted from MedChemExpress, is for preparing a solution suitable for in vivo experiments.<sup>[8]</sup>

- Prepare a 20 mg/mL stock solution of **HG-10-102-01** in DMSO.
- To prepare a 1 mL working solution:
  - Take 100 µL of the 20 mg/mL DMSO stock solution.
  - Add 400 µL of PEG300 and mix thoroughly.
  - Add 50 µL of Tween-80 and mix until the solution is clear.
  - Add 450 µL of saline to reach a final volume of 1 mL.
  - The final concentration will be  $\geq 2$  mg/mL.

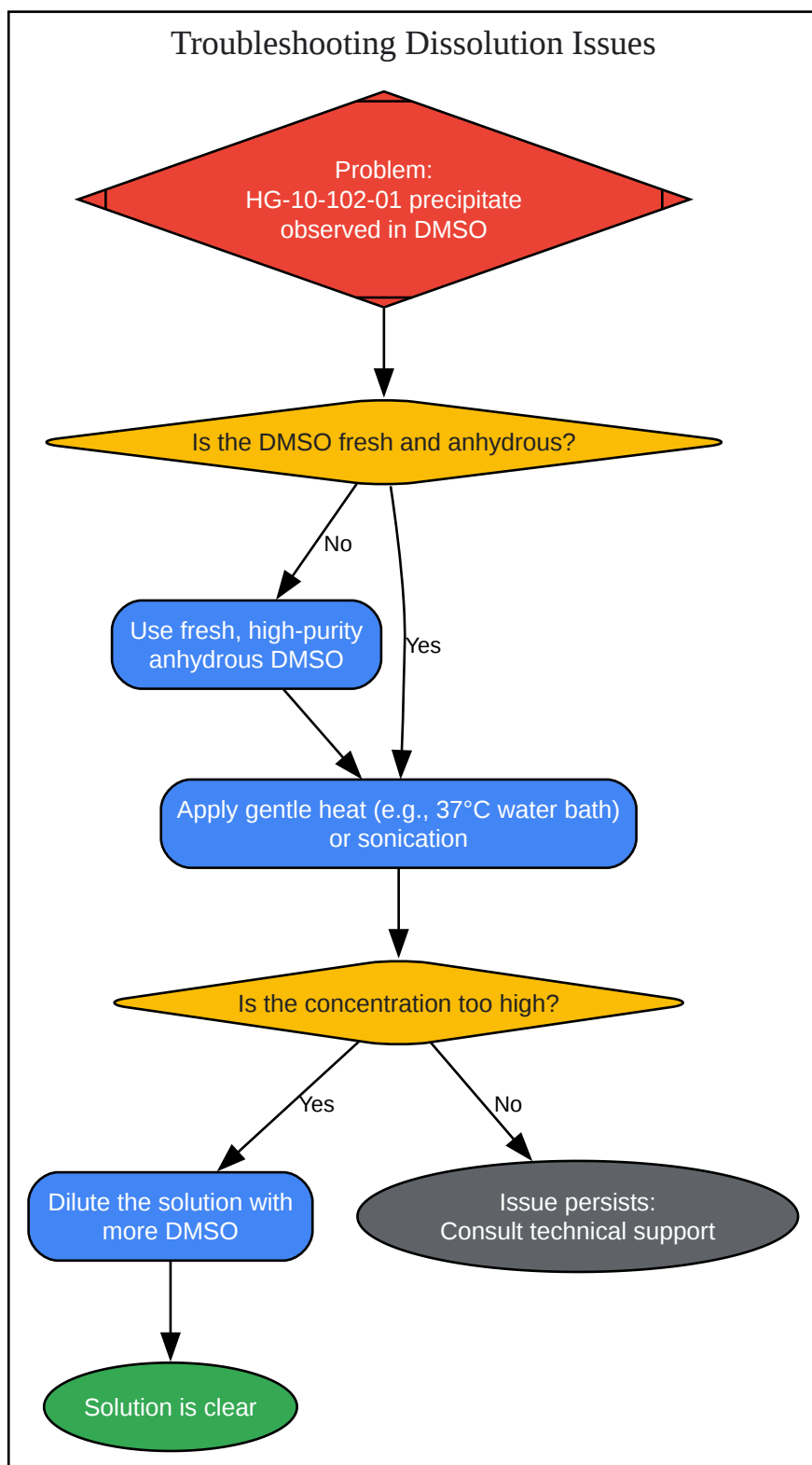
### Protocol 3: Preparation of an In Vivo Formulation (Example 2)

This is an alternative protocol for an in vivo formulation.<sup>[8]</sup>

- Prepare a 20 mg/mL stock solution of **HG-10-102-01** in DMSO.
- To prepare a 1 mL working solution:
  - Take 100 µL of the 20 mg/mL DMSO stock solution.
  - Add 900 µL of a 20% SBE- $\beta$ -CD solution in saline.
  - Mix thoroughly until the solution is clear.
  - The final concentration will be  $\geq 2$  mg/mL.

## Troubleshooting Guide

Issue: The compound is not fully dissolving in DMSO.



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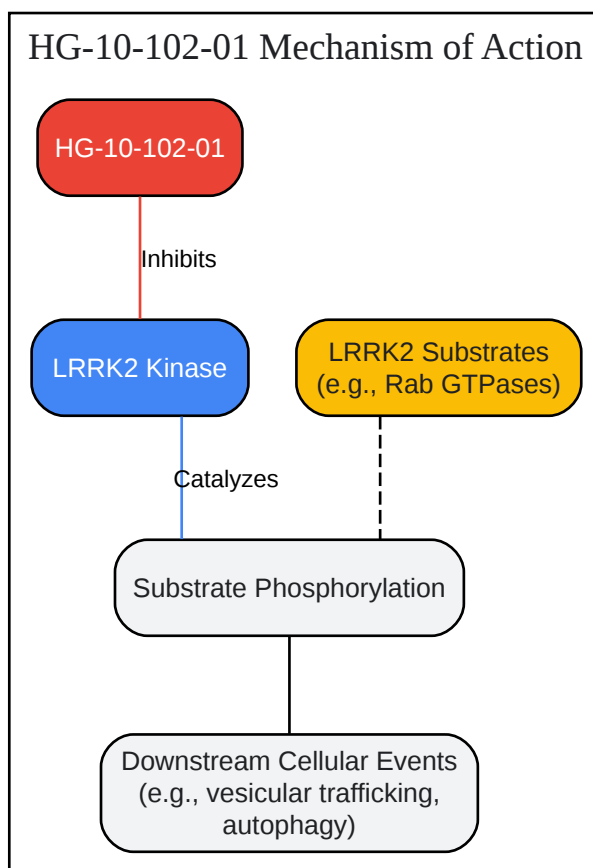
Caption: Decision tree for troubleshooting **HG-10-102-01** dissolution.

Issue: Precipitation occurs when diluting the DMSO stock solution in an aqueous buffer.

- Cause: **HG-10-102-01** has low solubility in aqueous solutions. When a concentrated DMSO stock is diluted in a buffer, the compound can precipitate out.
- Solution 1: Lower the final concentration. The solubility in a DMSO:PBS (1:4) mixture is reported to be around 0.2 mg/mL.[3] Ensure your final concentration in the aqueous buffer is below the solubility limit.
- Solution 2: Use co-solvents. For in vivo or cell culture experiments, consider using formulations with co-solvents like PEG300, Tween-80, or cyclodextrins (SBE- $\beta$ -CD) as described in the experimental protocols to maintain solubility.[8]
- Solution 3: Optimize the dilution procedure. Add the DMSO stock solution to the aqueous buffer slowly while vortexing to facilitate mixing and minimize local high concentrations that can lead to precipitation.

## Signaling Pathway Context

**HG-10-102-01** is a potent and selective inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2).[4][5][6][8] It inhibits both wild-type LRRK2 and the G2019S mutant, which is associated with Parkinson's disease.[4][8] The compound is brain-penetrable and has been shown to inhibit LRRK2 phosphorylation in both central and peripheral tissues.[3][7]



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Caption: Simplified pathway showing **HG-10-102-01** inhibition of LRRK2.

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- To cite this document: BenchChem. [HG-10-102-01 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602763#hg-10-102-01-solubility-in-dms-and-other-solvents>]

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